

A Technical Guide to Early Solar System Chronology with Aluminum-26

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Compound of Interest

Compound Name: Aluminum-26

CAS No.: 14682-66-7

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Introduction: The short-lived radionuclide **Aluminum-26** (^{26}Al) serves as a cornerstone for understanding the chronology of the first few million years of our solar system's history. Its decay to Magnesium-26 (^{26}Mg) with a half-life of approximately 717,000 years provides a high-resolution clock for dating the formation of the oldest solar system solids.^{[1][2][3]} The discovery of excesses of ^{26}Mg in Calcium-Aluminum-rich Inclusions (CAIs) within meteorites provided the first definitive evidence for the presence of live ^{26}Al at the dawn of the solar system.^{[4][5]} This presence had two profound implications: it offered a precise chronometer for early events and identified a potent heat source capable of melting and differentiating the first planetary building blocks, known as planetesimals.^{[4][5][6][7][8]}

This guide provides a technical overview of the ^{26}Al - ^{26}Mg chronometer, detailing the quantitative data derived from it, the experimental protocols used for its measurement, and the chronological framework it has established for the nascent solar system.

Core Principles: The ^{26}Al - ^{26}Mg Isochron Chronometer

The utility of ^{26}Al as a chronometer is based on the principles of isochron dating.[9] When minerals crystallize from a common molten or gaseous reservoir, they incorporate aluminum and magnesium. While the isotopic ratios of magnesium (e.g., $^{26}\text{Mg}/^{24}\text{Mg}$) are initially homogeneous throughout the reservoir, the chemical ratio of aluminum to magnesium ($^{27}\text{Al}/^{24}\text{Mg}$) varies significantly between different mineral phases.

Over time, ^{26}Al decays to ^{26}Mg . This adds to the initial amount of ^{26}Mg , creating an "excess" of this isotope (denoted as $^{26}\text{Mg}^*$) that is directly proportional to the amount of parent ^{26}Al originally present. Consequently, minerals that initially crystallized with a higher Al/Mg ratio will show a larger excess of ^{26}Mg after the ^{26}Al has decayed.

The relationship is described by the isochron equation:

$$(^{26}\text{Mg} / ^{24}\text{Mg})_{\text{measured}} = (^{26}\text{Mg} / ^{24}\text{Mg})_{\text{initial}} + (^{26}\text{Al} / ^{27}\text{Al})_{\text{initial}} \times (^{27}\text{Al} / ^{24}\text{Mg})_{\text{measured}}$$

By measuring the $^{26}\text{Mg}/^{24}\text{Mg}$ and $^{27}\text{Al}/^{24}\text{Mg}$ ratios in several co-genetic mineral phases from a single sample (e.g., a CAI or chondrule) and plotting them, the data points will form a straight line on an isochron diagram.

- The y-intercept of this line gives the initial $^{26}\text{Mg}/^{24}\text{Mg}$ ratio of the system.
- The slope of the line is equivalent to the initial $^{26}\text{Al}/^{27}\text{Al}$ ratio at the time the object formed.[1]

This initial $^{26}\text{Al}/^{27}\text{Al}$ ratio is the key to dating the object. The highest value, considered the "canonical" ratio, is found in the oldest objects and is used to define "time-zero" for the solar system.[4][10] Objects that formed later will have incorporated less ^{26}Al (as some would have already decayed), resulting in a lower initial $^{26}\text{Al}/^{27}\text{Al}$ ratio and a shallower isochron slope.

Quantitative Data Summary

The ^{26}Al - ^{26}Mg system has been applied to various primitive materials from meteorites to establish a relative timeline for the early solar system.

Table 1: Properties of Aluminum-26

Property	Value	Reference
Symbol	^{26}Al	[1][2]
**Half-life ($t_{1/2}$) **	7.17×10^5 years (717,000 years)	[1][2]
Decay Mode	β^+ (positron emission) and Electron Capture	[1][3][11]
Daughter Isotope	^{26}Mg (stable)	[1][3][11]
Decay Energy	4.004 MeV	[1]
Gamma Emission	1.809 MeV	[3][11]

Table 2: Initial $^{26}\text{Al}/^{27}\text{Al}$ Ratios and Formation Timescales of Early Solar System Objects

Object Type	Meteorite Class	Canonical Initial $^{26}\text{Al}/^{27}\text{Al}$ Ratio	Formation Timescale (Relative to CAIs)	References
Calcium-Aluminum-rich Inclusions (CAIs)	Carbonaceous Chondrites (e.g., CV, CO)	$\sim 5.2 \times 10^{-5}$	Defines $t = 0$	[1][4][7][12][13]
Fluffy Type A CAIs	CV Chondrites	$(4.39 - 5.19) \times 10^{-5}$	~ 0 to 0.17 Myr	[14]
Chondrules	Unequilibrated Ordinary Chondrites (UOC)	$\sim 1 \times 10^{-5}$	~ 1 to 2 Myr after CAIs	[15]
Chondrules	Carbonaceous & Ordinary Chondrites	$(0.5 - 2) \times 10^{-5}$	~ 1.5 to 3 Myr after CAIs	[15][16][17]
Plagioclase-Olivine Inclusions (POIs)	CV3 Chondrites	$(3 - 6) \times 10^{-6}$	Later than CAIs	[15]
Achondrite (Erg Chech 002)	Ungrouped	Higher than canonical (suggests heterogeneity)	4565.56 ± 0.12 Ma (absolute age)	[18][19]
H4 Chondrite Plagioclase	Ste. Marguerite & Forest Vale	$(1.55 - 2.87) \times 10^{-7}$	~ 5.4 to 6.1 Myr after CAIs	[20]

Note: The debate on the homogeneous versus heterogeneous distribution of ^{26}Al in the solar nebula is ongoing.[18][19][21][22] Some studies suggest that variations in initial ratios may reflect spatial heterogeneity in the protoplanetary disk rather than purely chronological differences.[7][18][19]

Experimental Protocols

The measurement of minute isotopic variations in microscopic mineral grains requires highly specialized analytical techniques. The primary instrument for in-situ ^{26}Al - ^{26}Mg isotopic analysis is the Secondary Ion Mass Spectrometer (SIMS), also known as an ion microprobe.[14][23]

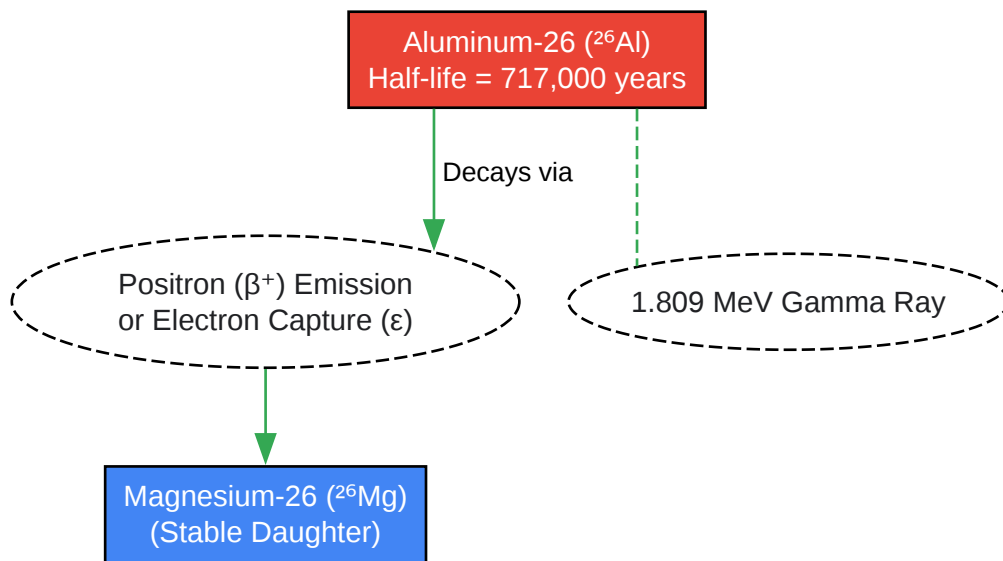
Methodology: Secondary Ion Mass Spectrometry (SIMS)

- **Sample Preparation:** A meteorite sample is cut, mounted in epoxy, and polished to expose a flat surface of the CAIs or chondrules of interest. The sample is then coated with a conductive material (e.g., gold or carbon) to prevent charge buildup during analysis.
- **Primary Ion Beam:** A focused primary ion beam (typically O^- or Cs^+) with an energy of 15-20 keV is directed onto a specific mineral grain within the sample.[23] This beam sputters atoms from the sample surface.
- **Secondary Ionization:** A fraction of the sputtered atoms are ionized, creating secondary ions. The efficiency of this process varies by element.[23]
- **Ion Extraction and Acceleration:** The secondary ions are extracted from the sample surface by an electric field and accelerated into the mass spectrometer.
- **Mass Spectrometry:** The accelerated ions pass through a double-focusing magnetic sector mass spectrometer, which separates the ions based on their mass-to-charge ratio.[23] This allows for the precise counting of individual isotopes (e.g., ^{24}Mg , ^{25}Mg , ^{26}Mg) and the stable reference isotope ^{27}Al .
- **Detection:** The separated ion beams are measured by detectors, such as Faraday cups for high-intensity signals or electron multipliers for counting individual ions.[23][24]
- **Data Analysis:** By analyzing multiple spots (different minerals) within a single CAI or chondrule, an isochron is constructed by plotting the measured $^{26}\text{Mg}/^{24}\text{Mg}$ ratio against the $^{27}\text{Al}/^{24}\text{Mg}$ ratio. The slope of this line yields the initial $^{26}\text{Al}/^{27}\text{Al}$ ratio at the time of the object's formation.

For bulk sample analysis, which provides an average composition, Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) is often used.[16][23]

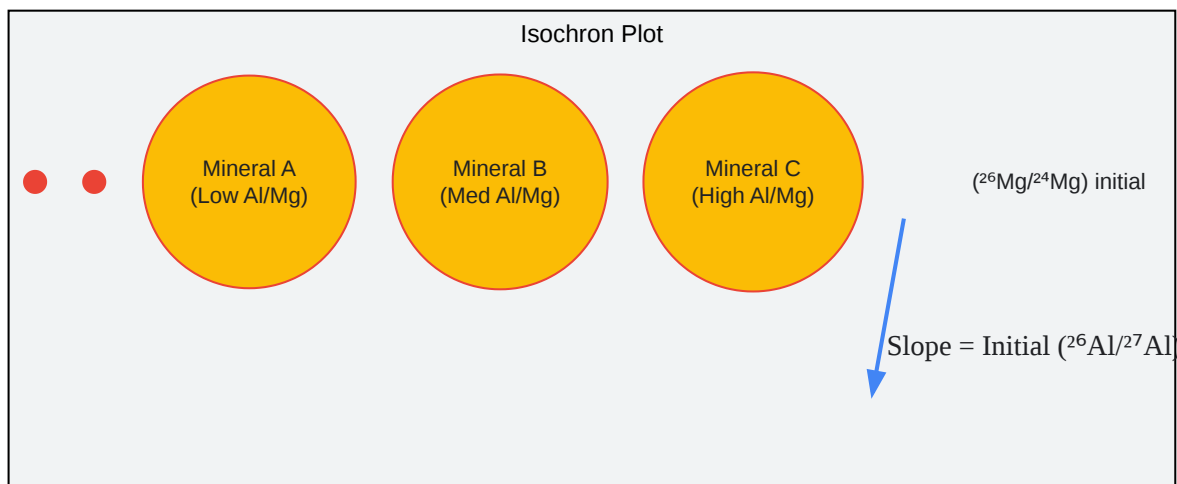
Visualizations

Signaling Pathways and Logical Relationships



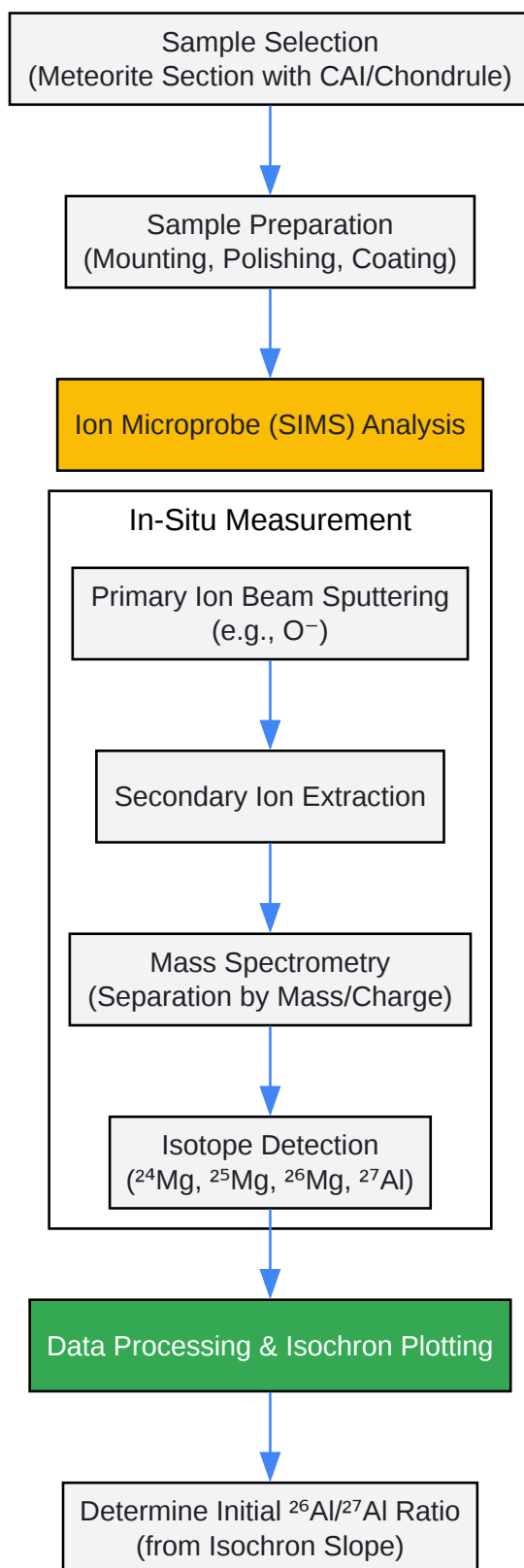
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Caption: The radioactive decay pathway of **Aluminum-26** to the stable isotope Magnesium-26.



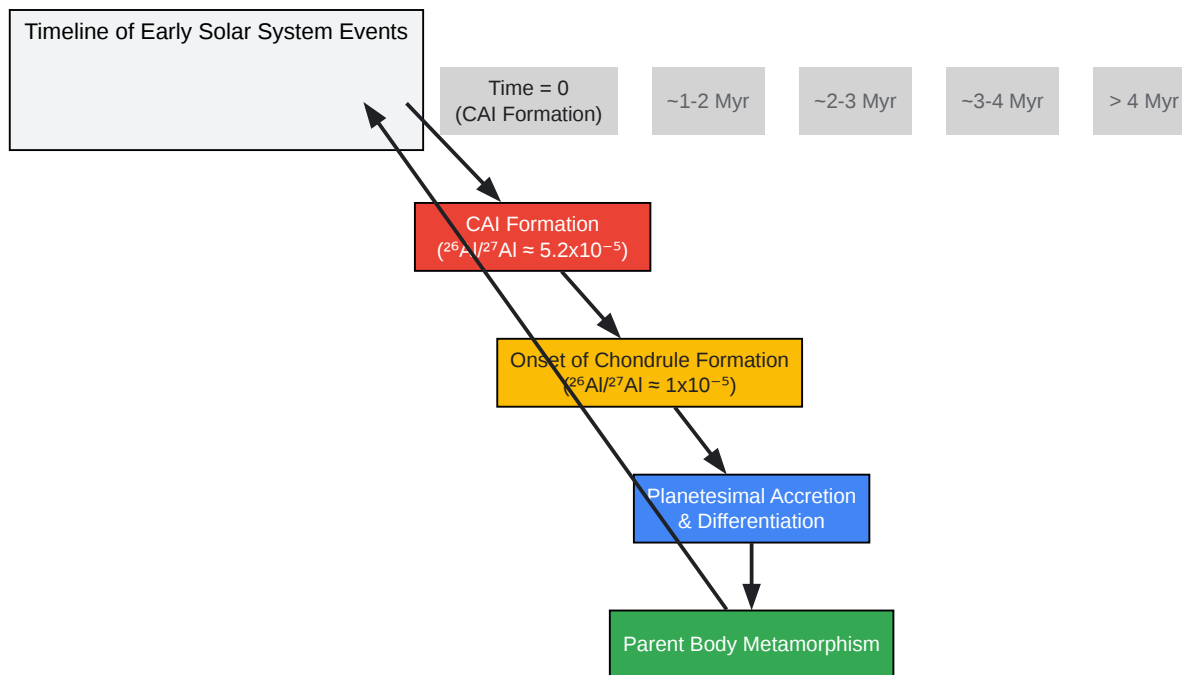
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Caption: The principle of ^{26}Al - ^{26}Mg isochron dating.



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Caption: A simplified experimental workflow for ^{26}Al - ^{26}Mg dating using SIMS.



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Caption: A chronological sequence of early solar system events based on ^{26}Al dating.

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